

Safety and Handling of Thalidomide-alkyne-C4-NHBoc: A Technical Guide

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Compound of Interest

Compound Name: *Thalidomide-alkyne-C4-NHBoc*

Cat. No.: *B15576440*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Thalidomide-alkyne-C4-NHBoc**, a crucial building block in the development of Proteolysis-Targeting Chimeras (PROTACs). Given the limited direct safety data for this specific compound, this document synthesizes information from the parent compound, thalidomide, and structurally related molecules to ensure a high standard of laboratory safety.

Hazard Identification and Safety Precautions

Thalidomide-alkyne-C4-NHBoc should be handled with extreme caution due to the known teratogenic effects of the thalidomide moiety. The (S)-enantiomer of thalidomide is known to cause severe birth defects, and since the body can convert the (R)-enantiomer to the (S)-enantiomer, no level of exposure during pregnancy is considered safe.[1] The primary mechanism of both its therapeutic and teratogenic effects involves its action as a modulator of the Cereblon (CRBN) E3 ubiquitin ligase complex.[1][2][3]

GHS Hazard Statements: Based on the parent compound, thalidomide, the following classifications are anticipated:

- H302: Harmful if swallowed.
- H360: May damage fertility or the unborn child.[4]

Precautionary Statements:

- P201: Obtain special instructions before use.[4]
- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Quantitative Toxicological Data

The following data is for the parent compound, (-)-Thalidomide, and should be considered relevant for safety assessments of its derivatives.

Metric	Value	Species	Reference
Oral LD50	700 mg/kg	Mouse	[4]
Intraperitoneal TDLO	100 mg/kg	Rat	[4]
Intraperitoneal TDLO	12,500 µg/kg	Mouse	[4]

LD50: Lethal Dose, 50%. TDLO: Lowest Published Toxic Dose.

First-Aid and Emergency Procedures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]

- Skin Contact: Remove contaminated clothing and rinse skin thoroughly with large amounts of water. Call a physician.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen or cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician immediately.[5]

Handling, Storage, and Disposal

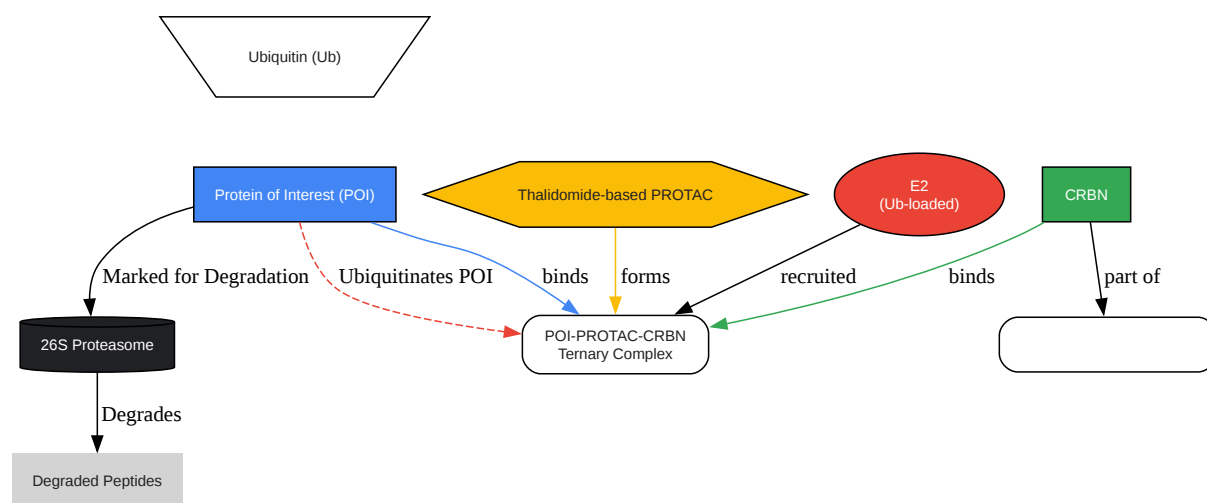
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves. Wash hands thoroughly after handling. [5]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. The compound is typically shipped at room temperature but should be stored refrigerated for long-term stability.[6][7]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[5]

Experimental Protocols and Applications

Thalidomide-alkyne-C4-NHBoc is an E3 ligase ligand-linker conjugate.[8][9] It is a key building block for synthesizing PROTACs, which are heterobifunctional molecules designed to induce the degradation of a target protein of interest (POI).[10] The thalidomide moiety recruits the CRBN E3 ligase, while the alkyne group with a C4 linker and a Boc-protected amine allows for conjugation to a ligand that binds the POI.[8][10]

General Experimental Workflow for PROTAC Synthesis and Evaluation

The development of a novel PROTAC using **Thalidomide-alkyne-C4-NHBoc** follows an iterative process of design, synthesis, and biological evaluation.[11]



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References

- 1. Thalidomide - Wikipedia [en.wikipedia.org]
- 2. Mechanism of action of thalidomide elucidated | news.myScience / news / news from the lab 2014 [myscience.ch]
- 3. discovery.researcher.life [discovery.researcher.life]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Thalidomide-O-amido-C8-NHBoc[1950635-34-3]MSDS [dcchemicals.com]
- 6. vromedia.agriculture.vic.gov.au [vromedia.agriculture.vic.gov.au]
- 7. tenovapharma.com [tenovapharma.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. alfa-labotrial.com [alfa-labotrial.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
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